

Preliminary Toxicity Profile of DJ-V-159: A Technical Guide

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Compound of Interest

Compound Name: DJ-V-159

Cat. No.: B1496262

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Executive Summary

This document outlines the preliminary toxicity profile of **DJ-V-159**, a G protein-coupled receptor family C group 6 member A (GPC6A) agonist.^[1] Information publicly available, primarily from safety data sheets and supplier information, provides a high-level overview of potential hazards. This guide summarizes the existing data, presents it in a structured format, and utilizes illustrative diagrams to represent standard toxicological assessment workflows and hypothetical signaling pathways, as detailed experimental toxicity studies are not publicly available.

Compound Information

Parameter	Details
Chemical Name	N ¹ ,N ³ -Bis(4-cyano-3-(trifluoromethyl)phenyl)isophthalamide
Synonyms	DJ-V-159
CAS Number	2253744-53-3
Molecular Formula	C ₂₄ H ₁₂ F ₆ N ₄ O ₂
Molecular Weight	502.37 g/mol
Description	A white to beige powder.
Solubility	Soluble in DMSO.
Purity	≥98% (HPLC)
Storage	Store at -20°C as a powder or -80°C in solvent.

Hazard Identification and Classification

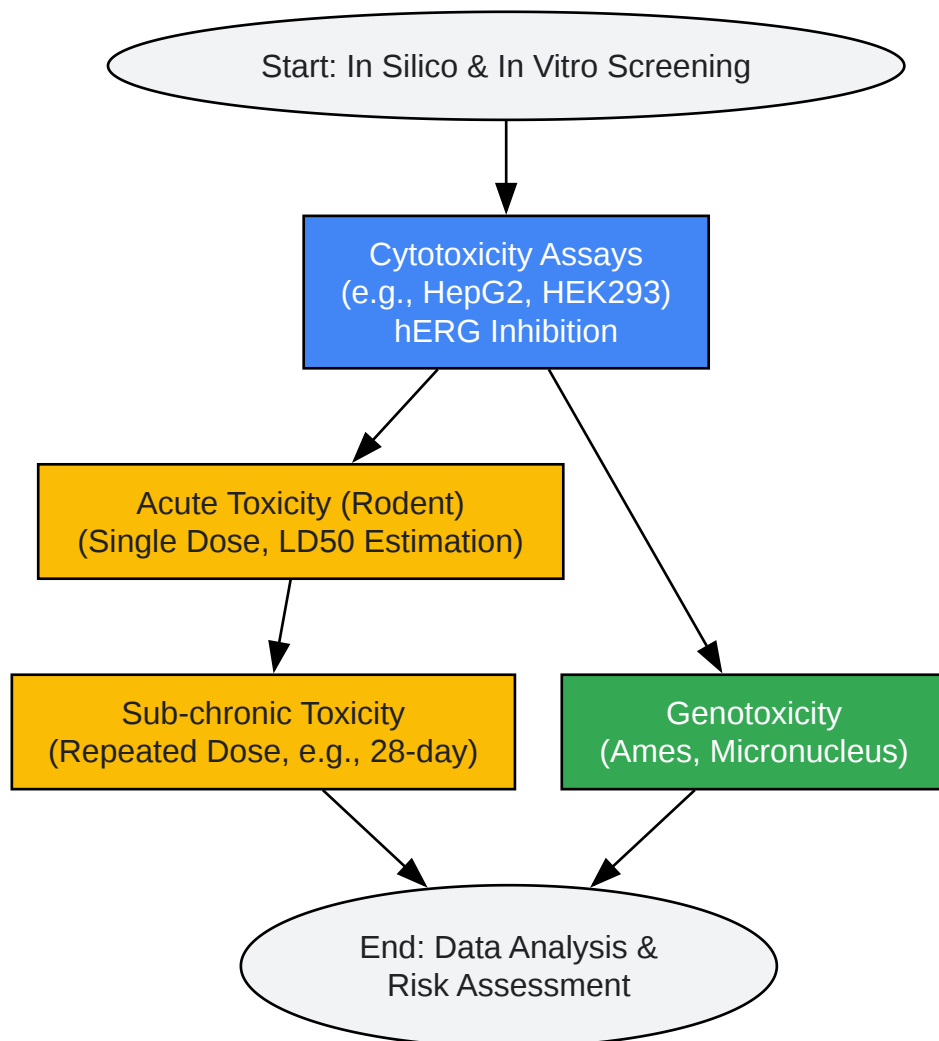
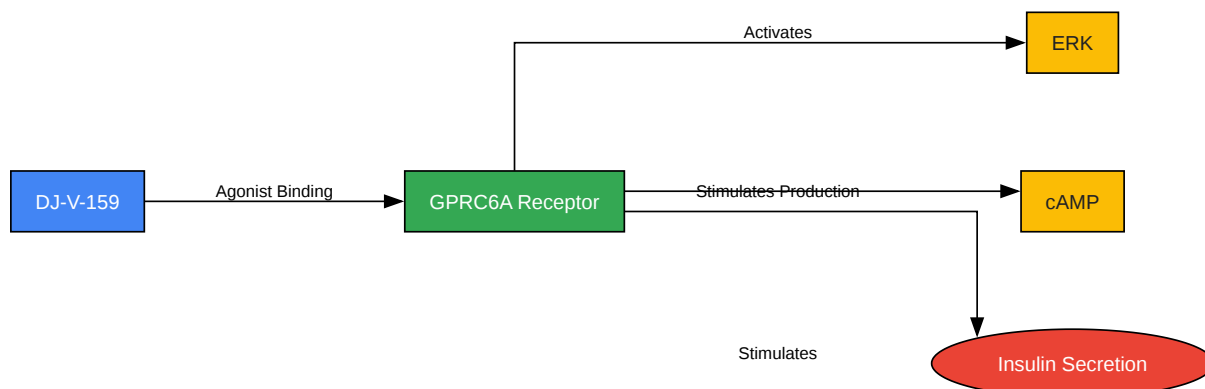
Based on available safety data, **DJ-V-159** is classified with the following hazards.

Hazard Classification	Code	Description
Acute Oral Toxicity	Category 4, H302	Harmful if swallowed.
Acute Aquatic Toxicity	Category 1, H400	Very toxic to aquatic life.
Chronic Aquatic Toxicity	Category 1, H410	Very toxic to aquatic life with long lasting effects.

Precautionary Statements: Standard laboratory precautions are advised, including washing skin thoroughly after handling, avoiding release to the environment, and seeking medical advice if swallowed.

Biochemical and Physiological Actions (On-Target Activity)

DJ-V-159 is an agonist for GPRC6A, a receptor involved in energy metabolism. Its mechanism of action involves the activation of ERK and the stimulation of cAMP production in cells expressing GPRC6A. In preclinical models, it has been shown to stimulate insulin secretion from mouse β -cells and consequently lower serum glucose levels in wild-type mice.



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References

- 1. medchemexpress.com [medchemexpress.com]
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